

# Essential Safety and Operational Guide for Handling AGI-43192

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## Compound of Interest

Compound Name: AGI-43192

Cat. No.: B12418012

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This document provides crucial safety and logistical information for the handling and disposal of **AGI-43192**, a potent and orally active inhibitor of methionine adenosyltransferase 2A (MAT2A). The information is intended for researchers, scientists, and drug development professionals. Given that **AGI-43192** is a research chemical, this guidance is based on available data and general principles of laboratory safety for handling potent compounds. Always consult and adhere to your institution's specific safety protocols.

## Compound Information and Storage

Property	Value	Source
Synonyms	AGI43192 HCl, AGI-43192 hydrochloride	[1]
Molecular Formula	C23H16ClF3N6O	[1]
Molecular Weight	484.86 g/mol	[2]
Appearance	Solid	[3]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month.	[3]
Storage (Solid)	Dry, dark, and at 0-4°C for short term (days to weeks) or -20°C for long term (months to years).	[1]
Shipping	Shipped under ambient temperature as a non-hazardous chemical.	[1]

## Personal Protective Equipment (PPE) and Handling

Due to its high potency, **AGI-43192** should be handled with care to minimize exposure. Engineering controls should be the primary method of containment.

Control	Specification
Engineering Controls	<ul style="list-style-type: none"><li>- Work with the compound in a certified chemical fume hood or a ventilated laminar flow enclosure.[4]</li><li>- For procedures with a high risk of aerosolization (e.g., weighing, preparing stock solutions), use of a glove box or other containment equipment is recommended.[4]</li></ul>
Personal Protective Equipment (PPE)	<ul style="list-style-type: none"><li>- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory. Change gloves frequently and immediately if contaminated.</li><li>- Eye Protection: ANSI-approved safety glasses or goggles.</li><li>- Lab Coat: A fully buttoned lab coat must be worn. Consider a disposable gown for handling larger quantities.</li></ul>
General Handling Practices	<ul style="list-style-type: none"><li>- Avoid inhalation of dust or aerosols.</li><li>- Prevent contact with skin and eyes.</li><li>- Do not eat, drink, or smoke in the laboratory.</li><li>- Wash hands thoroughly after handling.</li></ul>

## Emergency Procedures

Situation	Procedure
Skin Contact	- Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. - Remove contaminated clothing. - Seek medical attention.
Eye Contact	- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. - Seek immediate medical attention.
Inhalation	- Move the individual to fresh air. - If breathing is difficult, provide oxygen. - Seek medical attention.
Ingestion	- Do NOT induce vomiting. - Wash out the mouth with water. - Seek immediate medical attention.
Spills	- Evacuate the area. - Wear appropriate PPE, including respiratory protection if necessary. - Cover the spill with an absorbent material (e.g., vermiculite, sand). - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal. - Clean the spill area with a suitable decontamination solution (e.g., 70% ethanol), followed by soap and water.

## Disposal Plan

All waste containing **AGI-43192** must be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations.

Waste Type	Disposal Procedure
Unused Solid Compound	- Collect in a clearly labeled, sealed container for hazardous waste.
Contaminated Labware (e.g., pipette tips, tubes)	- Place in a designated, labeled hazardous waste container.
Liquid Waste (e.g., unused solutions, rinsate)	- Collect in a labeled, sealed, and chemically compatible container for hazardous waste. Do not dispose of down the drain.
Empty Containers	- Triple rinse the container with a suitable solvent. - The rinsate must be collected and disposed of as hazardous waste.[5] - After rinsing, the container can be disposed of in the regular trash or recycled, depending on institutional policies.

## Experimental Protocols and Data

### Solubility and Solution Preparation

- DMSO: Soluble up to 83.33 mg/mL (171.86 mM) with the aid of ultrasonication and warming to 60°C.[2]
- For in vivo studies, a suggested formulation involves preparing a stock solution in DMSO and then diluting it with vehicles such as PEG300, Tween-80, and saline.[3]

### In Vitro Activity

Cell Line	Parameter	Value
HCT-116 MTAP-null	IC50 (MAT2A)	32 nM
HCT-116 MTAP-null	IC50 (SAM)	14 nM
HCT-116 MTAP-null	GI50	19 nM
HCT-116 MTAPWT	GI50	173 nM

Source:[\[1\]](#)[\[3\]](#)

## In Vivo Activity

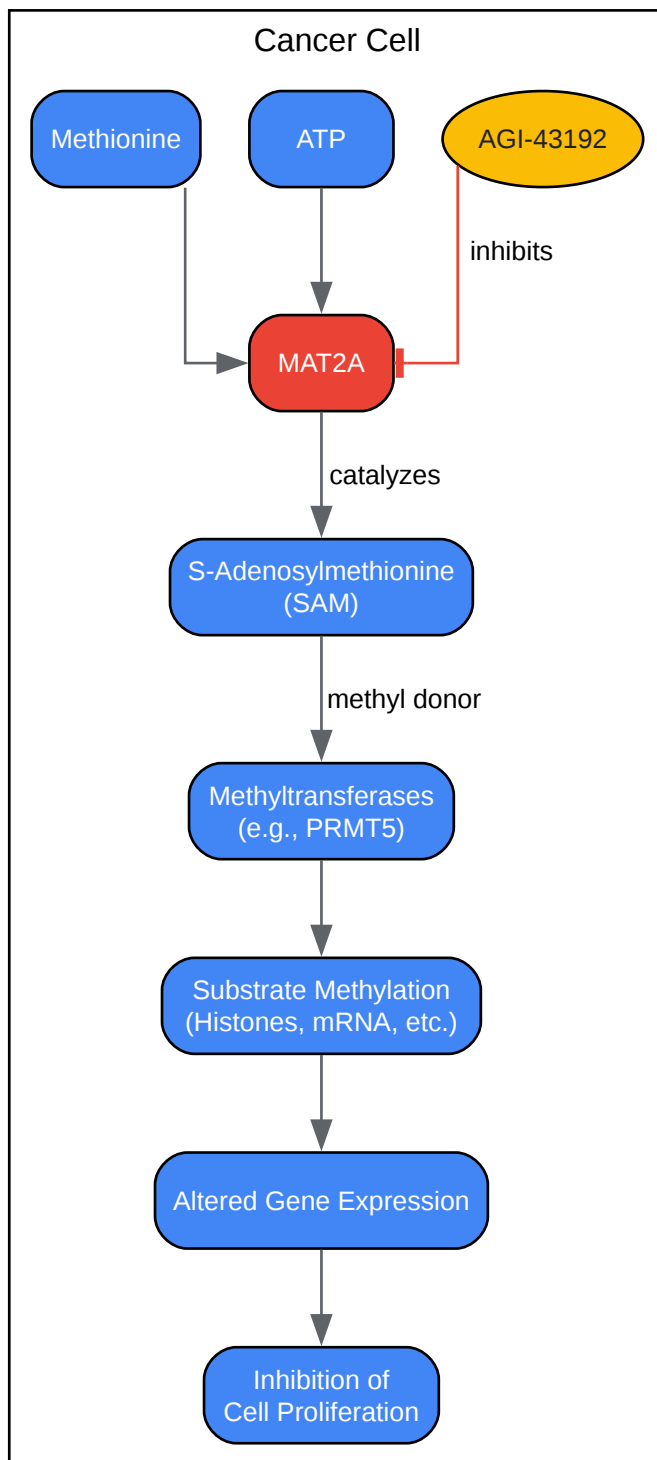
Model	Dosage	Result
HCT-116 MTAP-null xenograft mice	2-30 mg/kg, p.o., once daily for 21 days	Significant tumor growth inhibition; near-tumor stasis at 30 mg/kg with no significant weight loss.

Source:[\[3\]](#)

## Mechanism of Action and Signaling Pathway

**AGI-43192** is a potent inhibitor of methionine adenosyltransferase 2A (MAT2A), a critical enzyme that catalyzes the synthesis of S-adenosylmethionine (SAM) from methionine and ATP.[\[3\]](#) SAM is a universal methyl donor for various cellular processes, including histone and DNA methylation, which play a key role in regulating gene expression.[\[3\]](#)[\[6\]](#) In cancers with a deletion of the methylthioadenosine phosphorylase (MTAP) gene, there is an increased dependence on MAT2A, making it a synthetic lethal target.[\[2\]](#)[\[3\]](#) Inhibition of MAT2A by **AGI-43192** leads to a reduction in SAM levels, which in turn suppresses the activity of PRMT5, an enzyme involved in mRNA splicing, leading to DNA damage and inhibition of cancer cell growth.[\[3\]](#)

## AGI-43192 Mechanism of Action

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Caption: **AGI-43192** inhibits MAT2A, blocking SAM synthesis and subsequent methylation events.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. AGI-43192 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 3. Targeting the Methionine-MAT2A-SAM Axis for Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. rtong.people.ust.hk [rtong.people.ust.hk]
- 6. Frontiers | SYVN1-MTR4-MAT2A Signaling Axis Regulates Methionine Metabolism in Glioma Cells [frontiersin.org]
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